

N-Formyl-DL-alanine: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *N-Formyl-DL-alanine*

Cat. No.: *B1293590*

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For Researchers, Scientists, and Drug Development Professionals

N-Formyl-DL-alanine is a derivative of the non-essential amino acid DL-alanine. This guide provides an in-depth overview of its chemical properties, synthesis, and potential biological relevance, tailored for professionals in research and development.

Core Chemical and Physical Properties

N-Formyl-DL-alanine, with the CAS Number 5893-10-7, is a white to off-white crystalline powder.^[1] Its fundamental properties are summarized in the table below, providing a ready reference for laboratory use.

Property	Value	Reference(s)
CAS Number	5893-10-7	[2] [3]
Molecular Formula	C4H7NO3	[2] [3]
Molecular Weight	117.10 g/mol	[2]
Appearance	White to Almost white powder to crystal	[1]
IUPAC Name	2-formamidopropanoic acid	
Synonyms	N-Formylalanine, 2-formylamino-propionic acid	[3]
Hydrogen Bond Donor Count	2	[1]
Hydrogen Bond Acceptor Count	3	[1]
Rotatable Bond Count	2	[1]

Synthesis of N-Formyl-DL-alanine

The synthesis of **N-Formyl-DL-alanine** is typically achieved through the formylation of DL-alanine. The primary precursors for this reaction are DL-Alanine and formic acid.[\[1\]](#)

Experimental Protocol: N-Formylation of DL-Alanine

This protocol outlines a general procedure for the N-formylation of DL-alanine. Researchers should adapt this methodology based on laboratory conditions and scale.

Materials:

- DL-Alanine
- Formic acid (high purity)
- Acetic anhydride

- Diethyl ether or other suitable non-polar solvent
- Distilled water
- Standard laboratory glassware (round-bottom flask, condenser, etc.)
- Heating and stirring apparatus
- Filtration apparatus
- Rotary evaporator

Procedure:

- **Reaction Setup:** In a round-bottom flask, dissolve DL-alanine in an excess of formic acid. The mixture may require gentle heating to achieve dissolution.
- **Formylation:** Slowly add acetic anhydride to the solution while stirring. An exothermic reaction may occur, and the temperature should be controlled.
- **Reaction Monitoring:** The reaction progress can be monitored by thin-layer chromatography (TLC) to determine the consumption of the starting material.
- **Workup:** Once the reaction is complete, the excess formic acid and acetic anhydride are removed under reduced pressure using a rotary evaporator.
- **Purification:** The resulting crude product can be purified by recrystallization. The crude solid is dissolved in a minimal amount of hot water, and a non-polar solvent like diethyl ether is added to induce crystallization.
- **Isolation and Drying:** The crystalline product is collected by filtration, washed with a cold solvent, and dried under vacuum to yield pure **N-Formyl-DL-alanine**.

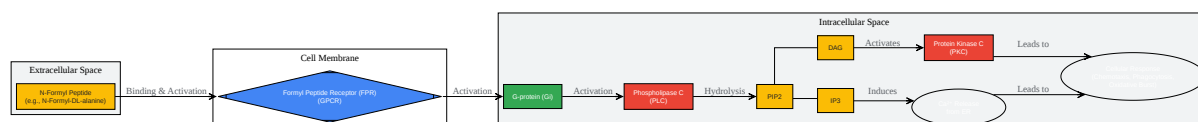
Biological Activity and Signaling Pathways

While specific studies detailing the unique biological activities of **N-Formyl-DL-alanine** are limited, as an N-formylated amino acid, it falls into a class of molecules known to interact with formyl peptide receptors (FPRs).^{[4][5]} These receptors are a key component of the innate

immune system, recognizing N-formylated peptides derived from bacteria and mitochondria, and initiating a pro-inflammatory response.[4][5]

The activation of FPRs, which are G protein-coupled receptors (GPCRs), triggers a cascade of intracellular signaling events.[2][4] This pathway is crucial for chemotaxis, the directed migration of immune cells such as neutrophils to sites of infection or injury.[4]

Below is a diagram illustrating the generalized N-formyl peptide receptor signaling pathway.



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N-Formyl Peptide Receptor Signaling Pathway

Applications and Future Directions

Given its structural similarity to known agonists of FPRs, **N-Formyl-DL-alanine** holds potential as a research tool for studying the innate immune response and inflammatory processes. Its role as a simple N-formylated amino acid could help in delineating the specific structural requirements for FPR activation.

For drug development professionals, understanding the interactions of small molecules like **N-Formyl-DL-alanine** with immune receptors can inform the design of novel immunomodulatory agents. Further research is warranted to explore its specific binding affinity to different FPR subtypes and its downstream physiological effects. As a derivative of the amino acid alanine, it may also find applications in metabolic studies.

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Address: 3281 E Guasti Rd

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